

diphenyl selenoxide NMR spectrum and characterization

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Compound Focus: Diphenyl selenoxide

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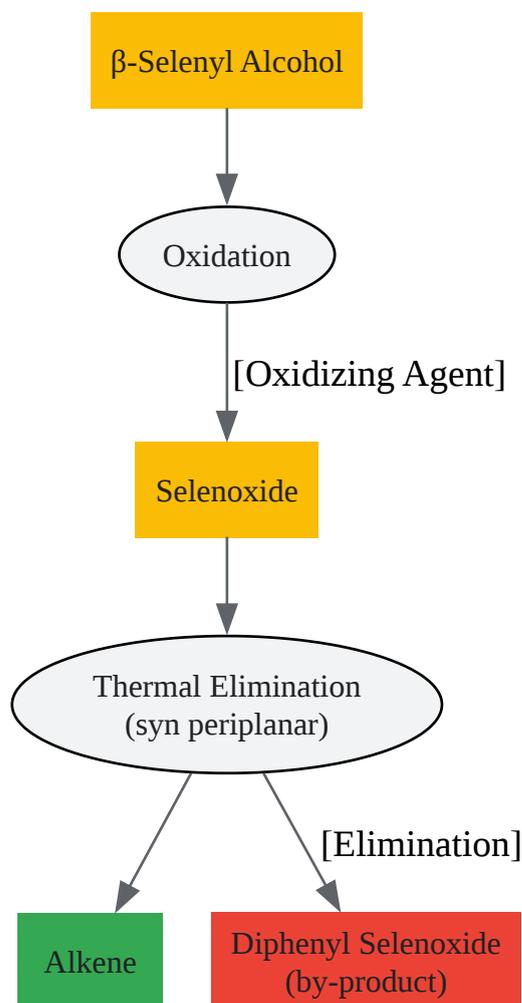
NMR Chemical Shifts of Related Selenium Compounds

The table below summarizes the **Selenium-77 (^{77}Se)** NMR chemical shifts for **diphenyl selenoxide** and related compounds, collected from the literature [1]. The chemical shift for **diphenyl selenoxide** itself is explicitly mentioned as a reference point.

Compound	^{77}Se NMR Chemical Shift (δ , ppm)
Diphenyl Selenoxide	126.4 (downfield from selenophene)
Diphenyl Selenide (for comparison)	Resonates in the region for diarylselenides [1]

Key Reaction and Characterization

Diphenyl selenoxide is primarily known for the **selenoxide elimination reaction**, a key transformation in organic synthesis.



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Diagram of the selenoxide elimination reaction pathway.

Experimental Context: The 126.4 ppm chemical shift for **diphenyl selenoxide** is cited in the context of analyzing fused heterocyclic systems. A large chemical shift difference between two different selenium atoms in a molecule provided "strong evidence for the more positive nature" of one selenium atom, with its shift being close to that of **diphenyl selenoxide**, which carries a partial positive charge [1]. This illustrates the utility of ^{77}Se NMR in probing electronic environments.

Synthesis and Handling Notes

While a direct protocol for **diphenyl selenoxide** is unavailable, its synthesis typically involves oxidation of diphenyl selenide.

- **Precursor Synthesis:** Diphenyl selenide can be prepared from diazotized aniline and potassium selenide [2]. This procedure yields 138–150 g (79–86%) of a yellow oil that boils at **165–167 °C at 12 mm Hg** pressure [2].
- **Handling Warning:** The preparation of diphenyl selenide involves mixtures with "rather unpleasant odour," and working in a hood is recommended [2]. This likely applies to the selenoxide as well.

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References

1. ⁷⁷Se NMR Spectrum - an overview | ScienceDirect Topics [sciencedirect.com]
2. diphenyl selenide [orgsyn.org]

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